

# 5-Methylthio-DMT: Application Notes and Protocols for Neuroscience Research

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## Compound of Interest

Compound Name: 5-Methylthio DMT

Cat. No.: B1215185

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## Introduction

5-Methylthio-N,N-dimethyltryptamine (5-MeS-DMT) is a lesser-known psychoactive compound belonging to the tryptamine family. It is the 5-methylthio analog of the more extensively studied 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT). Due to its structural similarity to other serotonergic psychedelics, 5-MeS-DMT is presumed to act as an agonist at serotonin receptors, primarily the 5-HT<sub>2A</sub> and 5-HT<sub>1A</sub> subtypes. However, detailed pharmacological data for 5-MeS-DMT is scarce in the scientific literature.

These application notes provide a summary of the currently available information on 5-MeS-DMT and offer detailed protocols for its characterization and use as a pharmacological tool in neuroscience research. Given the limited data on 5-MeS-DMT, information and protocols for its close and better-understood analog, 5-MeO-DMT, are provided as a comparative framework. Researchers should use the provided protocols as a starting point and optimize them for their specific experimental needs when investigating 5-MeS-DMT.

## Chemical and Physical Properties

Property	Value
Formal Name	N,N-dimethyl-5-(methylthio)-1H-indole-3-ethanamine
CAS Number	5102-11-4[1]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> S
Molecular Weight	234.36 g/mol [1]
Appearance	White solid (as freebase)
Solubility	Soluble in organic solvents such as ethanol, DMSO, and DMF.

## Handling and Storage

- **Safety Precautions:** 5-MeS-DMT is a psychoactive compound with unknown toxicological properties. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection. All work should be conducted in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and dark place, preferably at -20°C for long-term stability. The compound should be protected from light and moisture.

## Pharmacological Data

Quantitative pharmacological data for 5-MeS-DMT is very limited. The following tables summarize the available information for 5-MeS-DMT and provide a detailed profile for its analog, 5-MeO-DMT, for comparative purposes.

### Table 1: Known Pharmacological Data for 5-Methylthio-DMT (5-MeS-DMT)

Parameter	Species	Assay	Result	Reference
In Vivo Potency	Rat	Drug Discrimination (vs. 5-MeO-DMT)	Less potent than 5-MeO-DMT. The order of potency was found to be 5-MeO-DMT > 5-MeS-DMT.	[Glennon et al., 1982][2]
Human Psychoactivity	Human	Smoked Administration	Dosage: 15-30 mg. Described as "quite intense" at 20 mg. Approximately half as potent as 5-MeO-DMT.	[Shulgin, 1997][1]

## Table 2: Comparative Pharmacological Data for 5-Methoxy-DMT (5-MeO-DMT)

Receptor Binding Affinities (K<sub>i</sub>, nM)

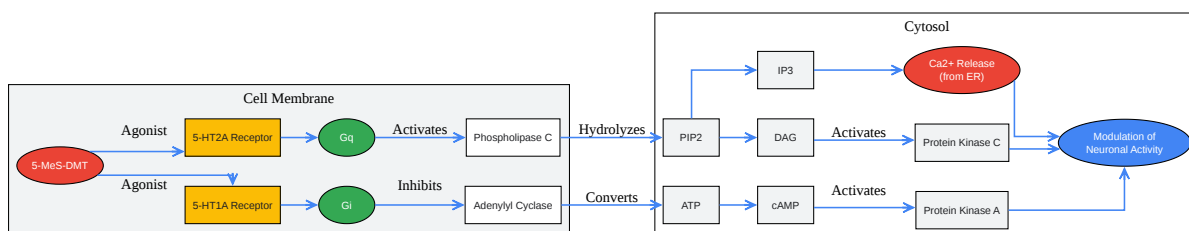
Receptor	Human	Rat	Reference
5-HT <sub>1A</sub>	1.9 - 3.0	25	[3][4]
5-HT <sub>1B</sub>	74	-	[3]
5-HT <sub>1D</sub>	14	-	[3]
5-HT <sub>2A</sub>	907 - 1300	68	[3][4]
5-HT <sub>2B</sub>	-	340	[4]
5-HT <sub>2C</sub>	-	340	[4]
SERT	2184 (IC <sub>50</sub> )	-	[4]

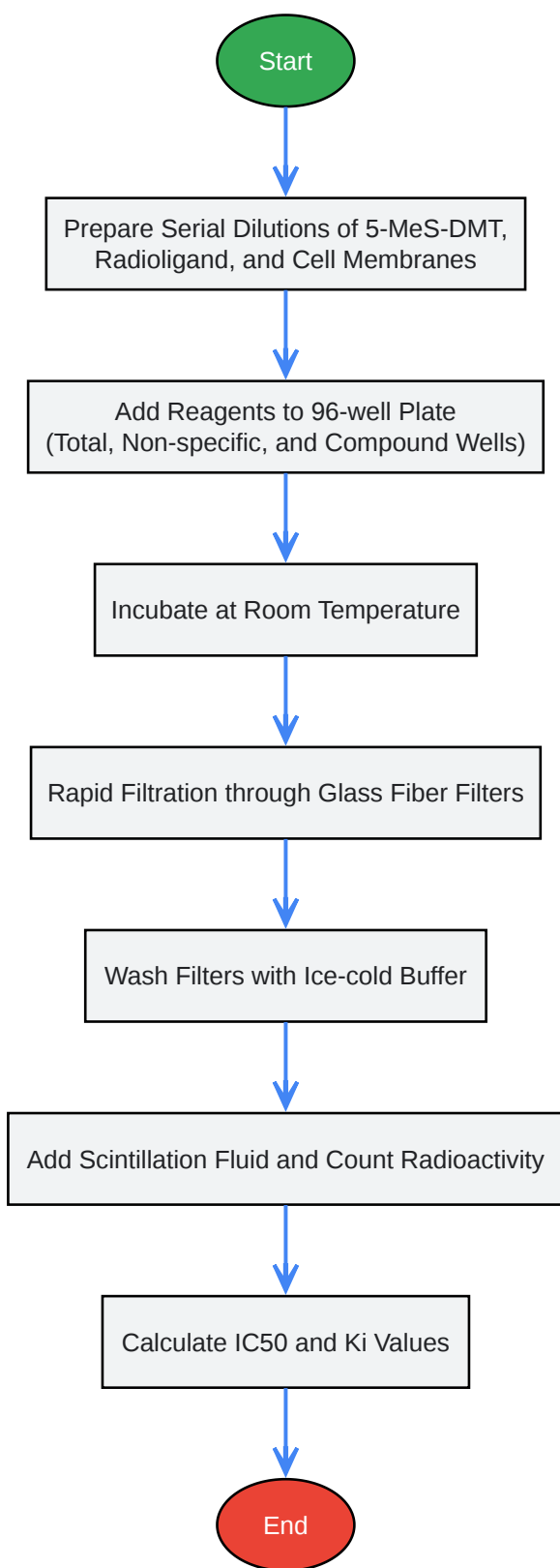
Functional Activity (EC<sub>50</sub>, nM)

Receptor	Assay	Result	Reference
5-HT <sub>1A</sub>	G-protein activation	~100	[3]
5-HT <sub>2A</sub>	Calcium Flux	26	[5]

## Signaling Pathways

The presumed primary mechanism of action for 5-MeS-DMT, based on its structural similarity to other tryptamines, involves agonism at serotonin receptors, particularly 5-HT<sub>2A</sub> and 5-HT<sub>1A</sub> receptors. Activation of these G-protein coupled receptors (GPCRs) initiates downstream signaling cascades.





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